

R916562 solubility and stability in DMSO for long-term storage

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Compound of Interest

Compound Name: R916562

Cat. No.: B11934297

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Application Notes and Protocols for R916562 in DMSO

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the solubility and assessing the long-term stability of **R916562** when stored in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the integrity and reproducibility of experimental results.

Introduction

R916562, chemically known as 4-(furan-2-carbonyl)-N-hydroxy-1-(4-methoxyphenylsulfonyl)piperazine-2-carboxamide, is a small molecule of interest in drug discovery.^[1] Accurate concentration and stability of stock solutions are paramount for reliable in vitro and in vivo studies. DMSO is a common solvent for such compounds due to its high solubilizing capacity.^{[2][3][4]} However, factors such as water content, storage temperature, and freeze-thaw cycles can impact the stability of compounds in DMSO over time.^{[5][6]} These notes provide standardized procedures to mitigate these risks.

Quantitative Data Summary

While specific long-term stability data for **R916562** in DMSO is not publicly available, the following tables provide a template for recording experimentally determined solubility and

stability data. General studies on small molecules suggest that storage at lower temperatures (-20°C or -80°C) significantly enhances long-term stability.[7][8]

Table 1: Solubility of **R916562** in DMSO

Parameter	Value	Unit	Method
Maximum Solubility	User Determined	mg/mL	Kinetic Solubility Assay
Molar Concentration	User Determined	M	(Calculated)
Observations	e.g., Clear solution, precipitation	-	Visual Inspection

Table 2: Long-Term Stability of **R916562** in DMSO (Example Template)

Storage Temperature	Time Point	Purity (%) by HPLC	Concentration (mM)	Observations
-20°C	Initial (T=0)			
3 Months				
6 Months				
1 Year				
2 Years				
-80°C	Initial (T=0)			
3 Months				
6 Months				
1 Year				
2 Years				
4°C	Initial (T=0)			
1 Month				
3 Months				
Room Temp.	Initial (T=0)			
1 Week				
1 Month				

Experimental Protocols

Protocol for Determining the Kinetic Solubility of R916562 in DMSO

This protocol provides a rapid assessment of the solubility of **R916562** in DMSO.

Materials:

- **R916562** (solid powder)
- Anhydrous DMSO ($\geq 99.9\%$)
- Vortex mixer
- Analytical balance
- Microcentrifuge tubes (1.5 mL)
- Pipettors and sterile tips
- Nephelometer or spectrophotometer

Procedure:

- Prepare a high-concentration stock solution of **R916562** in DMSO (e.g., 100 mM).
- Serially dilute the stock solution in DMSO to create a range of concentrations.
- Add a small, precise volume of each DMSO-**R916562** solution to an aqueous buffer (e.g., PBS) to a final DMSO concentration of $\leq 1\%$.
- Mix vigorously for a set period (e.g., 2 hours) at room temperature.
- Measure the turbidity of each solution using a nephelometer or the absorbance at a wavelength where the compound does not absorb (e.g., 600 nm) using a spectrophotometer.
- The concentration at which a significant increase in turbidity/absorbance is observed is the kinetic solubility limit.

Protocol for Long-Term Storage of R916562 in DMSO

Proper storage is critical to maintain the integrity of **R916562** stock solutions.

Materials:

- **R916562** (solid powder)

- Anhydrous DMSO ($\geq 99.9\%$)
- Sterile, low-retention polypropylene microcentrifuge tubes or cryovials
- Calibrated pipettes
- Vortex mixer

Procedure:

- Allow **R916562** powder and anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- Prepare a stock solution of the desired concentration (e.g., 10 mM) by dissolving the accurately weighed **R916562** in the appropriate volume of anhydrous DMSO.
- Vortex thoroughly to ensure complete dissolution. Gentle warming (to no more than 37°C) may be applied if necessary.
- Aliquot the stock solution into single-use volumes in sterile, tightly sealed tubes. This minimizes freeze-thaw cycles and reduces the risk of contamination and water absorption.^[9]
- Store the aliquots at -20°C for short-to-medium-term storage (up to 6 months) or at -80°C for long-term storage (up to several years).^[8] Avoid storing DMSO solutions at 4°C for extended periods, as this can lead to degradation.

Protocol for Assessing the Stability of R916562 in DMSO

This protocol uses High-Performance Liquid Chromatography (HPLC) to monitor the purity of **R916562** over time.

Materials:

- Aliquots of **R916562** in DMSO stored under different conditions (as per Protocol 3.2)
- HPLC system with a suitable detector (e.g., UV-Vis)
- Appropriate HPLC column (e.g., C18)

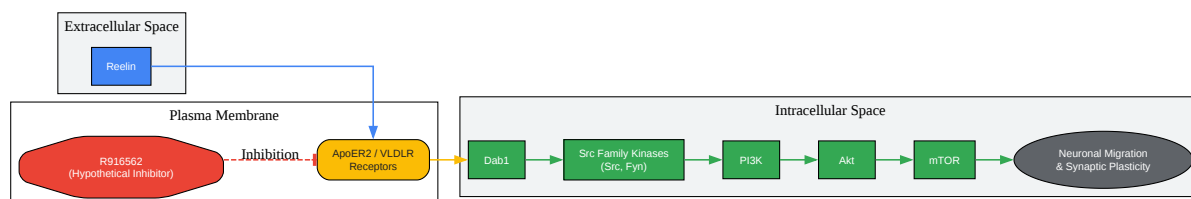
- Mobile phase solvents (e.g., acetonitrile, water with formic acid)
- Reference standard of **R916562**

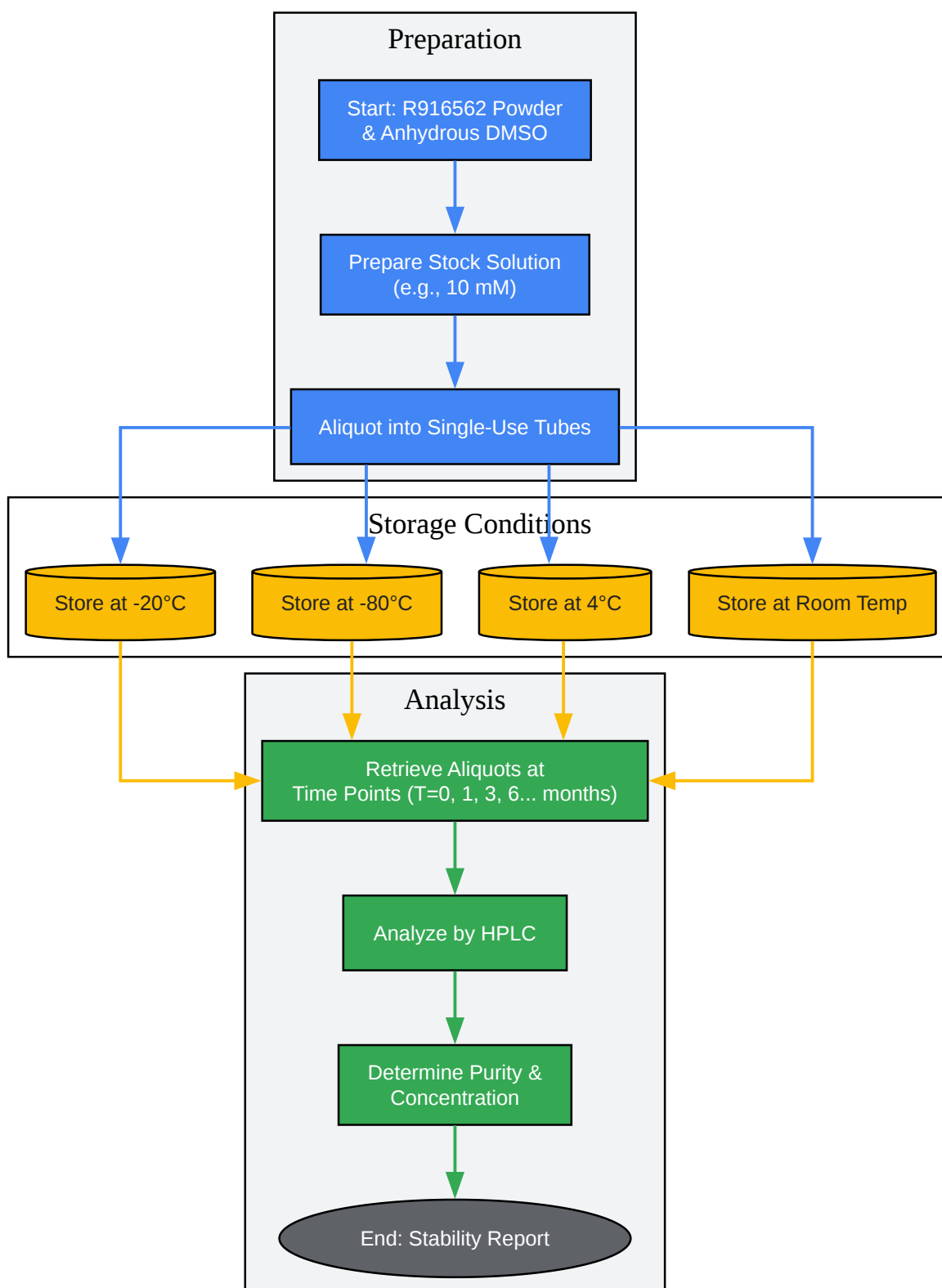
Procedure:

- At each designated time point, retrieve one aliquot from each storage condition.
- Thaw the aliquot at room temperature.
- Prepare a sample for HPLC analysis by diluting the stock solution to a suitable concentration with the mobile phase.
- Analyze the sample by HPLC using a validated method.
- Determine the purity of **R916562** by calculating the peak area of the parent compound relative to the total peak area of all components in the chromatogram.
- Compare the purity at each time point to the initial (T=0) purity to assess degradation.

Signaling Pathway and Experimental Workflow Diagrams

While the specific signaling pathway for **R916562** is not definitively established in the provided search results, its chemical structure as a piperazine derivative suggests potential interaction with various signaling pathways. Piperazine-containing compounds have been investigated as inhibitors of the Reelin signaling pathway, which is involved in neuronal migration and synaptic plasticity.^{[3][10][11][12][13]} The following diagram illustrates a simplified, hypothetical Reelin signaling pathway that could be modulated by a piperazine derivative like **R916562**.





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References

- 1. 4-(furan-2-carbonyl)-N-hydroxy-1-(4-methoxyphenylsulfonyl)piperazine-2-carboxamide | C17H19N3O7S | CID 10525562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Reelin Functions, Mechanisms of Action and Signaling Pathways During Brain Development and Maturation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Stability of screening compounds in wet DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. captivatebio.com [captivatebio.com]
- 9. benchchem.com [benchchem.com]
- 10. mdpi.com [mdpi.com]
- 11. [PDF] Reelin Functions, Mechanisms of Action and Signaling Pathways During Brain Development and Maturation | Semantic Scholar [semanticscholar.org]
- 12. New Insights into Reelin-Mediated Signaling Pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Contribution of the Reelin signaling pathways to nociceptive processing - PubMed [pubmed.ncbi.nlm.nih.gov]
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